

# What is Dye 937 and its chemical structure?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dye 937

Cat. No.: B15556216

[Get Quote](#)

## Dye 937: A Technical Guide for Researchers

For Immediate Release

This technical guide provides an in-depth overview of **Dye 937**, a substituted unsymmetrical cyanine dye. Tailored for researchers, scientists, and drug development professionals, this document details the dye's chemical properties, applications in DNA visualization, and relevant experimental methodologies.

### Core Concepts

**Dye 937** is a fluorescent stain primarily utilized for the detection of DNA in electrophoretic gels. [1][2][3] As a member of the cyanine dye family, it exhibits selective permeability and interacts with nucleic acids, enabling visualization under appropriate excitation wavelengths.

### Chemical Identity and Structure

**Dye 937** is chemically identified as an unsymmetrical cyanine dye.[1] Its fundamental properties are summarized below:

Property	Value	Reference
Molecular Formula	C <sub>32</sub> H <sub>37</sub> IN <sub>4</sub> S	[1]
Molecular Weight	636.63 g/mol	
CAS Number	195199-04-3	[1]
IUPAC Name	N,N-dimethyl-N'-[4-[(3-methyl-1,3-benzothiazol-2-ylidene)methyl]-1-phenylquinolin-1-ium-2-yl]-N'-propylpropane-1,3-diamine;iodide	[4]
Canonical SMILES	CCCN(CCCN(C)C)C1=-- INVALID-LINK-- C5=CC=CC=C5.[I-]	[4]

## Photophysical Properties

The fluorescence of **Dye 937** is central to its application. While specific excitation and emission maxima for **Dye 937** are not readily available in the public domain, the photophysical properties of similar cyanine dyes when bound to DNA have been studied.[5][6][7] Generally, cyanine dyes exhibit significant enhancement of their fluorescence quantum yield upon binding to DNA. The table below will be updated as specific data for **Dye 937** becomes available.

Parameter	Value	Conditions
Excitation Maximum ( $\lambda_{ex}$ )	Not available	In the presence of dsDNA
Emission Maximum ( $\lambda_{em}$ )	Not available	In the presence of dsDNA
Molar Extinction Coefficient ( $\epsilon$ )	Not available	
Quantum Yield ( $\Phi$ )	Not available	

## Experimental Protocols

While a specific, validated protocol for **Dye 937** is not widely published, a general procedure for staining DNA in agarose gels with fluorescent dyes can be adapted. The following is a generalized post-staining protocol that can be optimized for use with **Dye 937**.

## Post-Staining Protocol for Agarose Gels

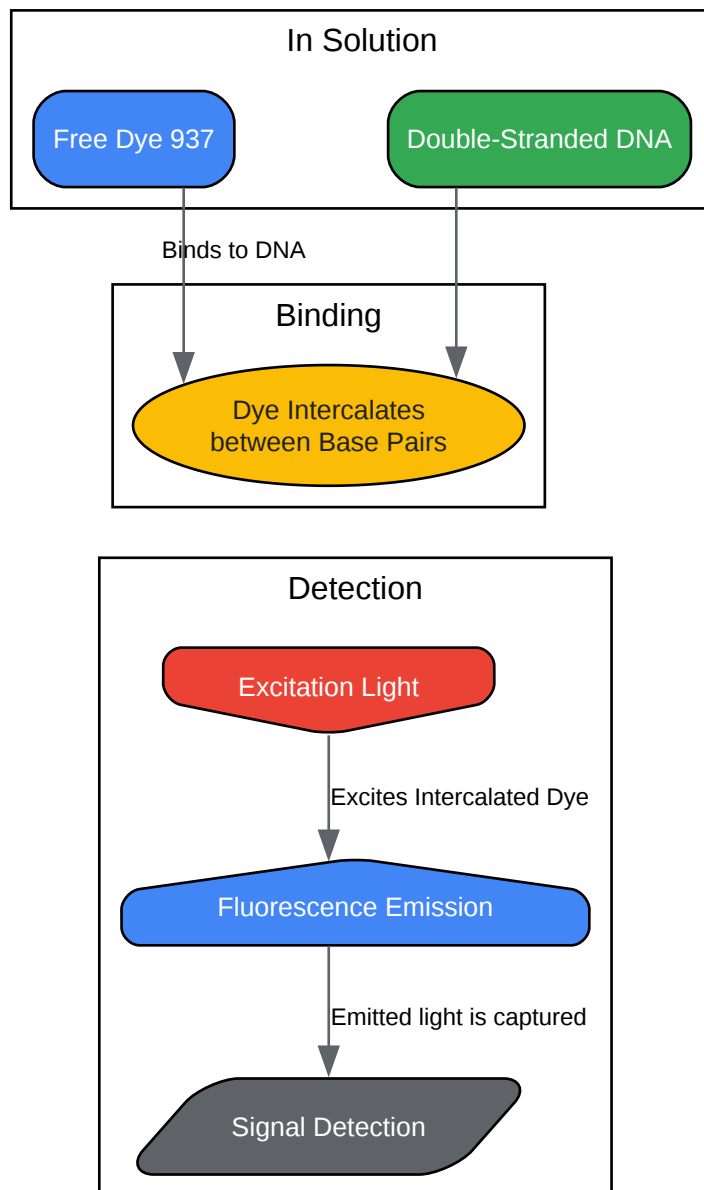
- **Electrophoresis:** Perform agarose gel electrophoresis of DNA samples according to standard laboratory procedures.
- **Staining Solution Preparation:** Prepare a staining solution of **Dye 937** in an appropriate buffer (e.g., 1X TAE or 1X TBE). The optimal concentration of the dye should be empirically determined, but a starting point similar to other sensitive fluorescent dyes (e.g., 1:10,000 dilution of a stock solution) can be used.
- **Staining:** Carefully immerse the gel in the staining solution. Ensure the entire gel is submerged.
- **Incubation:** Gently agitate the gel on an orbital shaker for 20-30 minutes at room temperature. Protect the staining solution and gel from light to prevent photobleaching.
- **Destaining (Optional):** If high background fluorescence is observed, a destaining step can be performed by incubating the gel in the electrophoresis buffer for 15-30 minutes.
- **Visualization:** Visualize the stained DNA bands using a UV transilluminator or a gel documentation system equipped with the appropriate excitation and emission filters for cyanine dyes.

## Mechanism of Action: DNA Intercalation

The interaction of many cyanine dyes with DNA is understood to occur via intercalation, where the dye molecule inserts itself between the base pairs of the DNA double helix. This binding mode is often accompanied by a significant increase in the dye's fluorescence.

Below is a simplified representation of the DNA intercalation process.

## Simplified DNA Intercalation Workflow



[Click to download full resolution via product page](#)

Caption: A diagram illustrating the general mechanism of DNA intercalation by a fluorescent dye, leading to signal detection.

This guide serves as a foundational resource for the application of **Dye 937** in molecular biology research. Further empirical validation of protocols and photophysical characterization is recommended for specific experimental contexts.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Dye 937 - Immunomart [immunomart.com]
- 2. Dye 937 - 上海一研生物科技有限公司 [m.elisa-research.com]
- 3. adooq.com [adooq.com]
- 4. Dye 937 | 195199-04-3 | Benchchem [benchchem.com]
- 5. Photophysical properties of fluorescent DNA-dyes bound to single- and double-stranded DNA in aqueous buffered solution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Photophysical Properties of Fluorescent DNA-dyes Bound to Single- and Double-stranded DNA in Aqueous Buffered Solution¶ | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [What is Dye 937 and its chemical structure?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556216#what-is-dye-937-and-its-chemical-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)